

long-term storage and handling of lacto-N-tetraose powder

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Compound of Interest

Compound Name: *lacto-N-tetraose*

Cat. No.: *B087461*

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Lacto-N-tetraose (LNT) Technical Support Center

Welcome to the technical support center for **Lacto-N-tetraose** (LNT) powder. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the long-term storage, handling, and experimental use of LNT. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended procedure for long-term storage of LNT powder?

A1: For long-term stability, LNT powder should be stored at -20°C in a tightly sealed container to prevent moisture absorption.^[1] Stability studies have shown that LNT powder is stable for at least 24 months when stored at room temperature, with no appreciable degradation.^{[2][3]}

Q2: What are the appropriate handling precautions for LNT powder?

A2: It is recommended to handle LNT powder in a well-ventilated area. Avoid breathing in the dust, and prevent contact with eyes, skin, or clothing. In case of inadequate ventilation, wear appropriate respiratory protection.^[4]

Q3: How should I prepare a stock solution of LNT?

A3: LNT is soluble in water.[1] To prepare a stock solution, gradually add the desired amount of LNT powder to your aqueous solvent of choice (e.g., sterile water, PBS, or cell culture medium) while vortexing or stirring to ensure complete dissolution. For cell culture experiments, it is recommended to filter-sterilize the final solution using a 0.22 µm filter.[5]

Q4: Is LNT stable in aqueous solutions?

A4: The stability of LNT in aqueous solutions can be influenced by pH and temperature. Generally, oligosaccharides like LNT are more susceptible to hydrolysis under acidic conditions (pH < 4) and at elevated temperatures (above 70-80°C).[2][3][6] For long-term storage of stock solutions, it is advisable to store them at -20°C or -80°C in aliquots to avoid repeated freeze-thaw cycles.

Quantitative Data Summary

The following tables summarize key quantitative data for the long-term storage and handling of LNT powder.

Storage Condition	Temperature	Relative Humidity	Observed Stability
Real-time	25°C	60%	Stable for at least 24 months
Accelerated	40°C	75%	Stable for at least 24 months
In Infant Formula	4, 20, 30, 37°C	N/A	Stable for up to 12 months

Table 1: Long-term stability of LNT powder under different storage conditions. Data sourced from stability studies indicating no appreciable degradation or changes in impurity profiles.[2][3]

Parameter	Value
Molecular Formula	C ₂₆ H ₄₅ NO ₂₁
Molecular Weight	707.6 g/mol
Purity (typical)	≥95%
Solubility (in water)	Soluble

Table 2: Physicochemical properties of **Lacto-N-tetraose**.[\[1\]](#)

Troubleshooting Guides

Issue 1: LNT Powder Dissolution Problems

Symptom	Possible Cause	Suggested Solution
Powder is clumping and not dissolving.	High humidity exposure during handling. Insufficient agitation.	Ensure the powder and solvent are at room temperature before mixing. Use a vortex or magnetic stirrer for agitation. Briefly sonicating the solution may also help.
Solution appears cloudy after dissolution.	Particulate contamination. Incomplete dissolution.	Filter the solution through a 0.22 µm syringe filter. Increase stirring time or slightly warm the solvent (do not exceed 40°C for extended periods).

Issue 2: Inconsistent Experimental Results

Symptom	Possible Cause	Suggested Solution
Lack of expected biological effect in cell culture.	LNT degradation in acidic media. Suboptimal LNT concentration. Cell line variability.	Check the pH of your culture medium; oligosaccharides can degrade at low pH.[7][8] Perform a dose-response experiment to determine the optimal concentration for your specific cell line. Ensure consistent cell passage number and confluency.
Variable growth of anaerobic bacteria with LNT.	Oxygen contamination in the anaerobic chamber. Incorrect LNT concentration as the sole carbon source. Strain-specific metabolic differences.	Ensure strict anaerobic conditions are maintained. Optimize the concentration of LNT in your defined medium. Be aware that different strains of bacteria may utilize LNT with varying efficiency.

Experimental Protocols

Protocol 1: Treatment of Intestinal Epithelial Cells (Caco-2) with LNT

- **Cell Culture:** Culture Caco-2 cells in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS), 1% Penicillin-Streptomycin, and 1% Non-Essential Amino Acids at 37°C in a humidified atmosphere of 5% CO₂.
- **Preparation of LNT Stock Solution:** Prepare a 100 mM stock solution of LNT in sterile phosphate-buffered saline (PBS). Filter-sterilize through a 0.22 µm filter. Store aliquots at -20°C.
- **Cell Seeding:** Seed Caco-2 cells in 24-well plates at a density of 2×10^5 cells/well and allow them to adhere and grow for 24-48 hours.

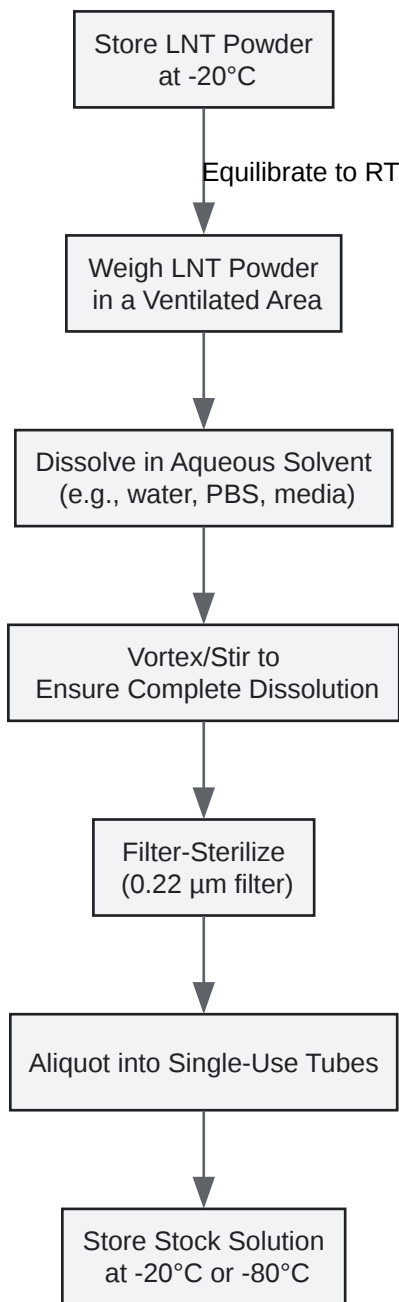
- **LNT Treatment:** Dilute the LNT stock solution to the desired final concentration in fresh cell culture medium. Replace the existing medium in the wells with the LNT-containing medium.
- **Incubation:** Incubate the cells for the desired period (e.g., 24, 48, or 72 hours).
- **Analysis:** Following incubation, cells can be harvested for analysis of gene expression, protein expression, or other relevant assays.

Protocol 2: Anaerobic Cultivation of *Bifidobacterium longum* subsp. *infantis* with LNT as the Sole Carbon Source

- **Media Preparation:** Prepare a modified de Man, Rogosa, and Sharpe (mMRS) medium without any carbohydrate source. Autoclave and cool to room temperature under anaerobic conditions.
- **LNT Stock Solution:** Prepare a 20% (w/v) LNT stock solution in sterile deionized water and filter-sterilize.
- **Working Medium Preparation:** Under anaerobic conditions, add the LNT stock solution to the mMRS base medium to a final concentration of 2% (w/v).
- **Inoculation:** Inoculate the LNT-containing mMRS medium with an overnight culture of *B. longum* subsp. *infantis* (1% v/v).
- **Incubation:** Incubate the cultures anaerobically at 37°C.
- **Growth Monitoring:** Monitor bacterial growth by measuring the optical density at 600 nm (OD600) at regular intervals.

Signaling Pathways and Experimental Workflows

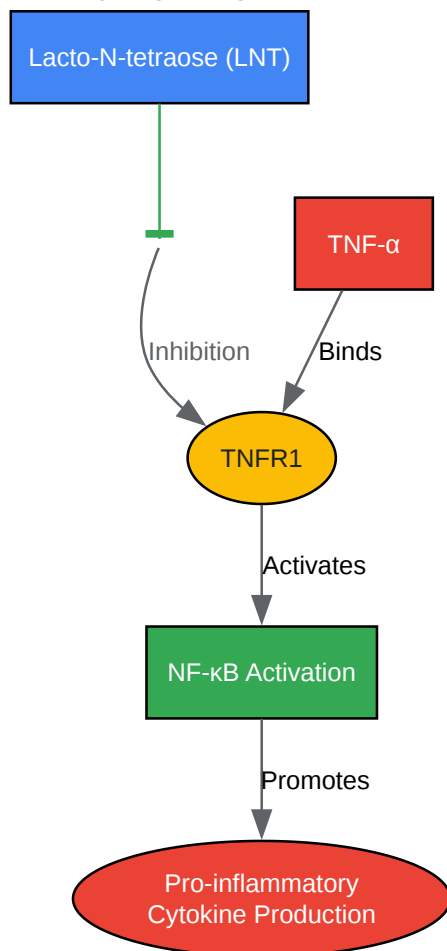
Logical Workflow for LNT Powder Handling and Solution Preparation



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Workflow for handling and preparing LNT solutions.

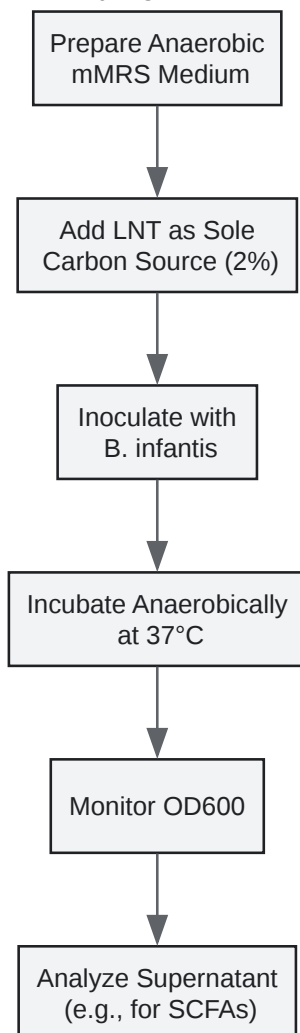
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Workflow for Bifidobacterium growth experiments.

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